

Navigating the Safe Disposal of 16-Oxocafestol: A Procedural Guide

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Compound of Interest

Compound Name: 16-Oxocafestol

Cat. No.: B7804028

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of specialized compounds like **16-Oxocafestol** are paramount for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **16-Oxocafestol** is not readily available, this guide provides essential safety information and a recommended disposal procedure based on its chemical properties and guidance for analogous compounds.

Chemical and Physical Properties of 16-Oxocafestol

Understanding the fundamental properties of a compound is the first step toward safe handling. The following table summarizes the known data for **16-Oxocafestol**.

Property	Value	Source
CAS Number	108664-98-8	[1]
Molecular Formula	C19H24O2	[1]
Formula Weight	284.4 g/mol	[1]
Purity	>95%	[1]
Formulation	Solid	[1]
Solubility	Chloroform: Slightly Soluble, Methanol: Slightly Soluble	
Storage Temperature	-20°C	

Recommended Disposal Procedure

Given the absence of a specific SDS for **16-Oxocafestol**, the following disposal protocol is based on best practices for similar laboratory chemicals and information from the SDS for the related compound, 16-O-Methylcafestol. It is crucial to consult with your institution's environmental health and safety (EHS) office for specific guidance.

Personal Protective Equipment (PPE)

Before handling **16-Oxocafestol** for any purpose, including disposal, ensure the following PPE is worn:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile).
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is recommended.

Spill Response

In the event of a spill:

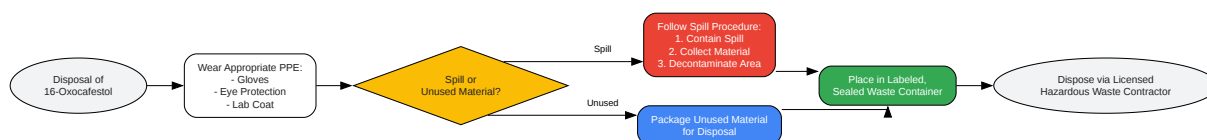
- **Evacuate and Ventilate:** If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity and ensure adequate ventilation.
- **Containment:** For solid spills, carefully sweep up the material to avoid creating dust. For solutions, absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- **Collection:** Place the contained material into a suitable, labeled, and sealed container for disposal.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Final Disposal

- **Waste Characterization:** Although not classified as a hazardous substance under all regulations, it is prudent to treat **16-Oxocafestol** as chemical waste.
- **Containerization:** Place the waste material, including any contaminated absorbents or PPE, into a clearly labeled, sealed, and appropriate waste container. The label should include the chemical name ("**16-Oxocafestol** waste") and any known hazards.
- **Waste Disposal:** Dispose of the chemical waste through a licensed and approved hazardous waste disposal company. Do not dispose of **16-Oxocafestol** down the drain or in the regular trash.

Disposal Workflow

The following diagram outlines the decision-making process and steps for the proper disposal of **16-Oxocafestol**.



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Caption: Workflow for the safe disposal of **16-Oxocafestol**.

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References

- 1. 16-Oxocafestol | CAS 108664-98-8 | Cayman Chemical | Biomol.com [biomol.com]

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